

# Technical Support Center: Intrathecal Delivery of Spinraza® (nusinersen)

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## Compound of Interest

Compound Name: Spinraza

Cat. No.: B3181795

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with the intrathecal delivery of **Spinraza**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary challenges associated with the intrathecal administration of **Spinraza**?

The primary challenges in administering **Spinraza** intrathecally stem from the anatomical complexities often present in patients with Spinal Muscular Atrophy (SMA). These include:

- **Severe Scoliosis:** A sideways curvature of the spine is common in SMA, which can make standard lumbar puncture difficult.[\[1\]](#)
- **Spinal Fusion Surgery:** Many patients have undergone spinal instrumentation to correct deformities, which can obstruct the path for a standard injection.[\[2\]](#)[\[3\]](#)
- **Very Young Age:** The small anatomy of pediatric patients can make the procedure more challenging.[\[4\]](#)

These challenges can lead to difficulties in accessing the intrathecal space, increasing procedure times and the number of attempts required.

**Q2:** What are the most common complications of intrathecal **Spinraza** injection?

The most frequently reported complications are related to the lumbar puncture procedure itself. These include:

- **Post-Dural Puncture Headache (PDPH):** This is one of the most common complications, caused by the leakage of cerebrospinal fluid (CSF) from the injection site.
- **Back Pain:** Localized pain at the injection site is also a common side effect.[\[5\]](#)[\[6\]](#)
- **Vomiting and Nausea:** These can occur as part of the post-lumbar puncture syndrome.[\[5\]](#)[\[6\]](#)
- **Cerebrospinal Fluid (CSF) Leakage:** In some cases, CSF leakage can be a more significant issue, particularly with implanted devices.[\[1\]](#)

Less common but more severe risks include bleeding complications and kidney damage, which have been observed with similar medications.[\[5\]](#)[\[7\]](#)

Q3: Are there alternative administration techniques for patients with complex spinal anatomy?

Yes, several alternative techniques have been developed to address the challenges of intrathecal delivery in patients with complex spines. These include:

- **Image-Guided Procedures:** Ultrasound, fluoroscopy, and CT guidance are used to help visualize the spinal anatomy and guide the needle to the correct location.[\[8\]](#)[\[9\]](#)
- **Transforaminal Lumbar Puncture:** This approach accesses the intrathecal space through the intervertebral foramen, bypassing posterior spinal fusions.[\[2\]](#)[\[10\]](#)
- **Paramedian Approach:** This technique involves inserting the needle at an angle to the midline, which can be advantageous in patients with spinal issues.
- **Subcutaneous Intrathecal Catheter (SIC) Systems:** These are implantable devices that provide a port for repeated access to the intrathecal space, though they come with their own set of potential complications.[\[1\]](#)[\[11\]](#)

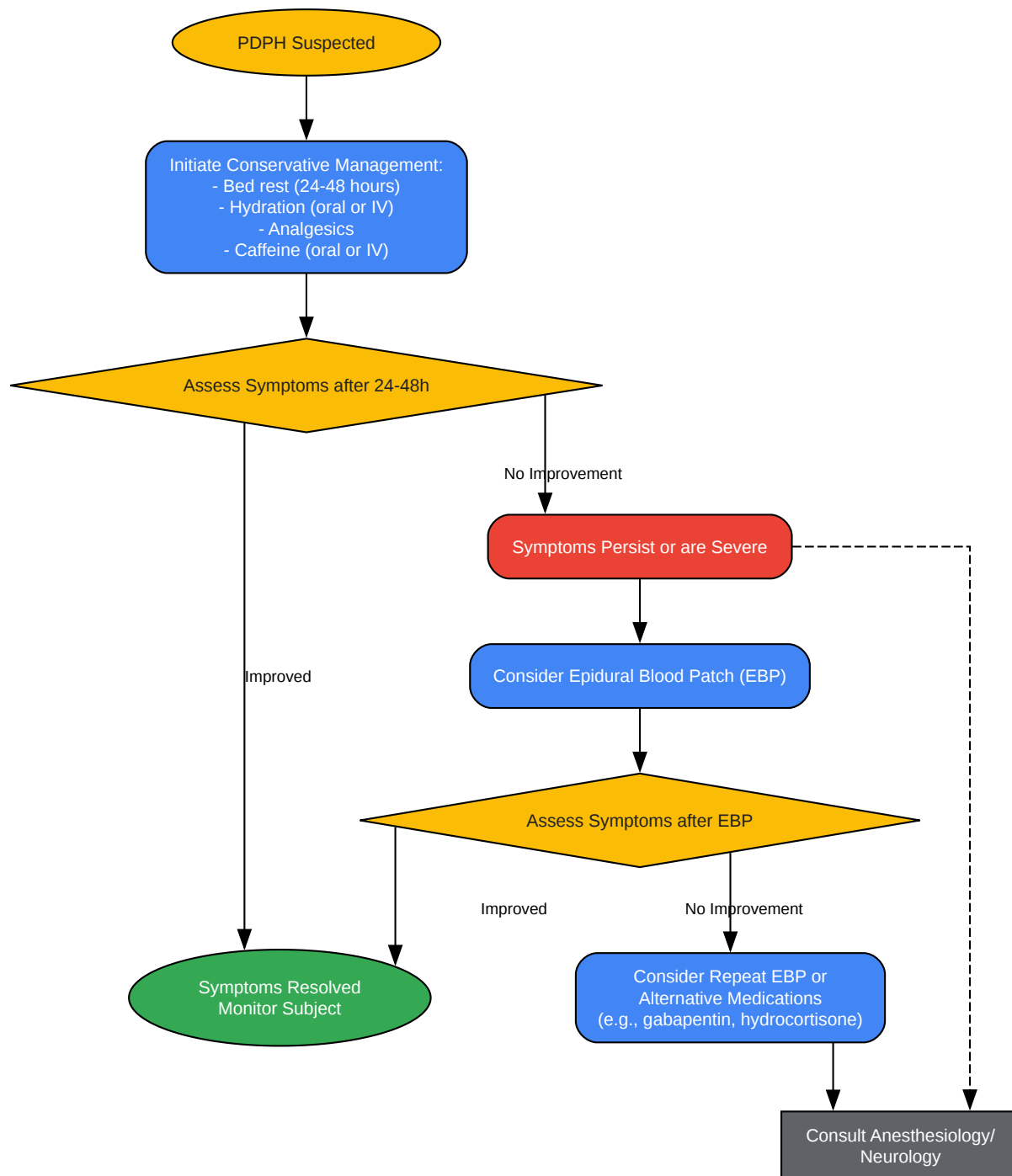
## Troubleshooting Guides

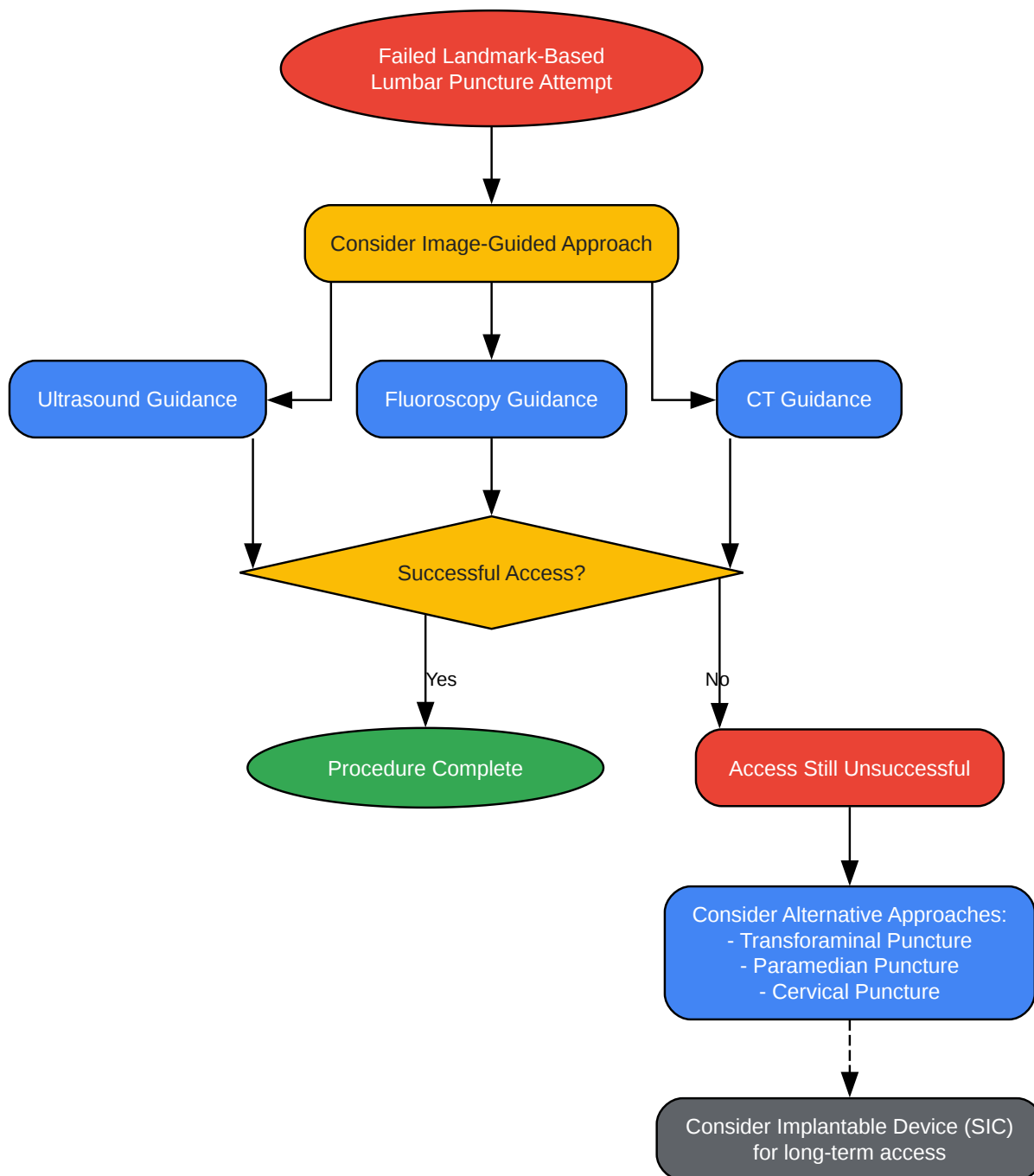
### Troubleshooting Post-Dural Puncture Headache (PDPH)

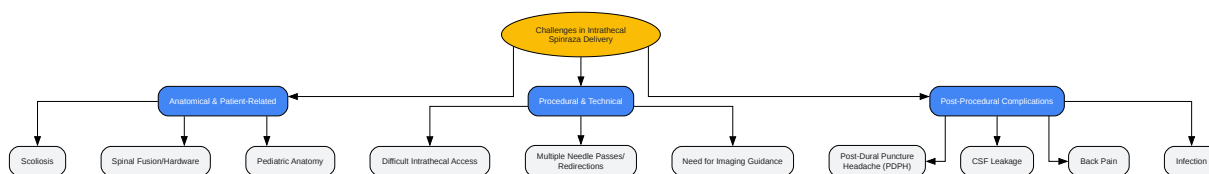
**Problem:** The subject is experiencing a headache that worsens when sitting or standing up, and improves when lying down, within a few days of the procedure.

**Potential Cause:** Leakage of cerebrospinal fluid (CSF) through the puncture site in the dura mater, leading to intracranial hypotension.[\[12\]](#)[\[13\]](#)

**Solution Workflow:**







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